

Application Note: Methyl n-Octyl Sulfide – Precision Formulation and Analytical Characterization

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Compound of Interest

Compound Name: *Methyl n-octyl sulfide*

CAS No.: 3698-95-1

Cat. No.: B1581570

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Executive Summary & Chemical Identity[1]

Methyl n-octyl sulfide (CAS 3698-95-1) is a high-impact volatile sulfur compound (VSC) utilized for its ability to impart "fatty," "earthy," and "meaty" depth to savory flavor profiles. While offensive at high concentrations, it functions as a critical background note in mushroom, onion, and meat substitute formulations at parts-per-billion (ppb) levels.

For drug development professionals, this compound represents both a valuable excipient for savory nutritional formulations (e.g., geriatric broths) and a stability challenge due to its susceptibility to oxidation.

Physicochemical Profile

Parameter	Specification
IUPAC Name	1-(Methylsulfanyl)octane
CAS Number	3698-95-1
FEMA Number	4573
JECFA Number	1909
Formula	
Molecular Weight	160.32 g/mol
LogP	~4.8 (Highly Lipophilic)
Boiling Point	218 °C
Flash Point	88 °C

Sensory Characterization & Thresholds

The sensory perception of **Methyl n-octyl sulfide** is non-linear. It follows a distinct biphasic profile where concentration dictates the hedonic response.

Concentration-Dependent Perception

Concentration Range	Sensory Descriptor	Application Context
> 10 ppm	Sulfurous, Metallic, Repulsive, "Gas-like"	Warning / Off-note
1 – 5 ppm	Onion-like, Oily, Fatty	Top-note for Allium profiles
10 – 500 ppb	Earthy, Mushroom, Savory, Umami-enhancing	Broths, Meat Analogues
< 10 ppb	Mouthfeel enhancement (Fatty impression)	Low-fat formulations

Protocol 1: Sensory Dilution Analysis (Triangle Test Preparation)

Objective: To determine the detection threshold in a specific matrix (e.g., saline solution vs. lipid emulsion).

Reagents:

- Ethanol (Food Grade, 99.9%)
- MCT Oil (Medium Chain Triglycerides) or Water
- **Methyl n-octyl sulfide** standard (>98% purity)[1]

Workflow:

- Stock Solution A (1%): Dissolve 100 mg **Methyl n-octyl sulfide** in 10 mL Ethanol.
- Stock Solution B (100 ppm): Dilute 100 μ L of Stock A into 9.9 mL Ethanol.
- Working Solutions:
 - Water Matrix: Spike Stock B into water to achieve 0.1, 0.5, and 1.0 ppm.
 - Fat Matrix: Spike Stock B into MCT oil. Note: The threshold will be significantly higher in oil due to the compound's high LogP (lipophilicity), causing retention in the lipid phase.

Critical Insight: In pharmaceutical liquid formulations, the presence of surfactants (e.g., Polysorbates) will suppress the headspace concentration of this lipophilic sulfide, requiring higher dosing to achieve the same sensory impact.

Analytical Methodology: Selective Sulfur Detection

Standard Mass Spectrometry (GC-MS) often struggles with trace sulfur analysis due to hydrocarbon background interference and low ionization efficiency. The Pulsed Flame Photometric Detector (PFPD) or Sulfur Chemiluminescence Detector (SCD) is the gold standard for quantification.

Protocol 2: Headspace SPME-GC-PFPD Analysis

Objective: Quantification of **Methyl n-octyl sulfide** in complex matrices without solvent extraction artifacts.

Instrument Setup:

- GC System: Agilent 7890B or equivalent.
- Detector: PFPD (Phosphorus/Sulfur mode) or FPD (566 nm filter).
- Column: DB-Sulfur SCD or DB-5ms (30m x 0.25mm x 1.0 μ m). Thicker film required to retain volatile sulfides.
- SPME Fiber: DVB/CAR/PDMS (Divinylbenzene/Carboxen/Polydimethylsiloxane) – essential for covering the wide volatility range of sulfur compounds.

Method Parameters:

- Incubation: 10 mL sample in 20 mL headspace vial, incubated at 50°C for 20 min (agitation 250 rpm).
- Extraction: Expose fiber for 30 min at 50°C.
- Desorption: 3 min at 250°C (Splitless mode).
- Oven Program: 40°C (3 min hold)

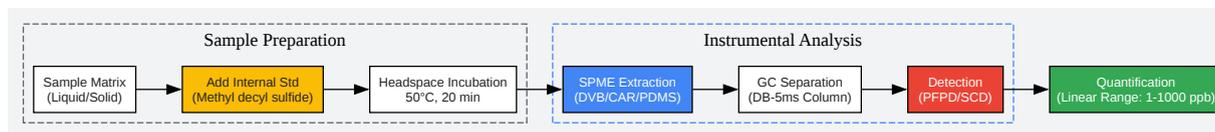
10°C/min

230°C (5 min hold).

Self-Validating Step:

- Internal Standard: Use Methyl n-decyl sulfide or Dipropyl disulfide. If the Internal Standard peak area fluctuates >15% between injections, check the SPME fiber integrity or inlet liner for active sites (sulfurs bind to active glass sites).

Analytical Workflow Diagram



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Figure 1: Optimized workflow for trace analysis of lipophilic sulfur compounds using SPME-GC-PFPD.

Stability & Formulation Protocols

The primary failure mode for **Methyl n-octyl sulfide** is oxidation. The sulfur atom is electron-rich and readily oxidizes to the sulfoxide (odorless or faint musty odor) and subsequently to the sulfone.

Chemical Degradation Pathway

Protocol 3: Accelerated Oxidation Stress Test

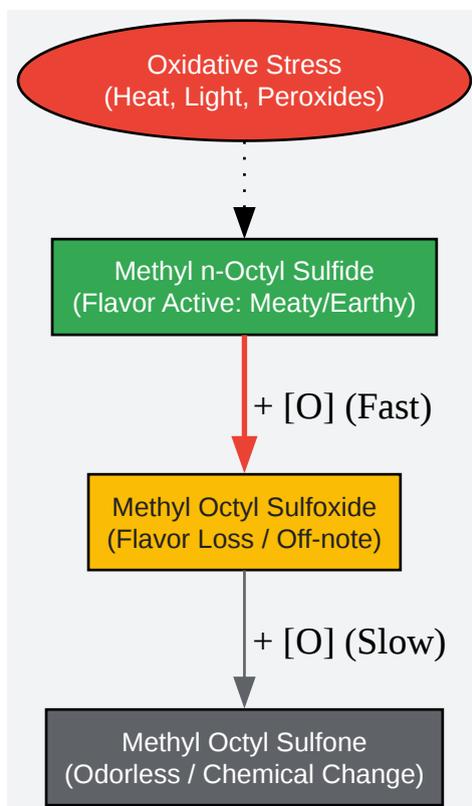
Objective: Determine the stability of the flavor agent in the final product matrix.

- Preparation: Prepare the final formulation (e.g., savory broth powder or liquid emulsion) containing 1 ppm **Methyl n-octyl sulfide**.
- Control: Store one aliquot at -20°C (inert atmosphere).
- Stress Condition: Store aliquots at 40°C / 75% RH (Relative Humidity) in open and closed vials for 4 weeks.
- Monitoring: Analyze weekly using the GC-PFPD method (Protocol 2).
 - Target: Monitor the disappearance of the parent peak (RT ~15 min) and the appearance of the sulfoxide peak (shifts to earlier RT on non-polar columns due to polarity, or later on polar columns).

Stabilization Strategy:

- Encapsulation: Spray drying with Gum Arabic or Cyclodextrin complexation significantly retards oxidation.
- Antioxidants: Addition of Tocopherols (Vitamin E) or Ascorbyl Palmitate is recommended for oil-based delivery systems.

Oxidation Risk Diagram



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Figure 2: Degradation pathway showing the critical loss of flavor activity upon oxidation to sulfoxide.

Regulatory & Safety (E-E-A-T)

- FEMA GRAS: Approved under FEMA 4573.[2]
- EU Flavis: 12.280.
- Safety: Generally Recognized As Safe (GRAS) for use in food.

- Handling: Use in a fume hood. Pure compound has a stench. Clean spills with dilute bleach (sodium hypochlorite) to oxidize the sulfide to the non-volatile sulfoxide/sulfone immediately.

References

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Sources

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